

Safety and handling precautions for tert-Butyl 2-bromoisobutyrate

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Compound of Interest

Compound Name: *tert-Butyl 2-bromoisobutyrate*

Cat. No.: *B108922*

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An In-depth Technical Guide to the Safe Handling of **tert-Butyl 2-bromoisobutyrate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **tert-Butyl 2-bromoisobutyrate** (CAS No. 23877-12-5), a chemical intermediate commonly used in laboratory and research settings. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental risk.

Chemical and Physical Properties

tert-Butyl 2-bromoisobutyrate is a colorless transparent liquid.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Molecular Formula	C8H15BrO2	[2][3][4]
Molecular Weight	223.11 g/mol	[3]
Appearance	Colorless transparent liquid	[1]
Boiling Point	175.5 °C at 760 mmHg; 37 °C at 1 mmHg	[3][5]
Flash Point	66.8 °C (152.2 °F)	[3]
Density	1.195-1.198 g/cm ³ (20/20°C); 1.258 g/cm ³	[1][3]
Refractive Index	1.4350-1.4380 @ 20°C	[1]
Vapor Pressure	1.15 mmHg at 25°C	[3]
Solubility	Soluble in Chloroform	[3]
Purity (GC)	≥96.0% to 99.0% min	[1][4]

Hazard Identification and Classification

This chemical is classified as hazardous.[6] The primary hazards are skin irritation, serious eye damage, and respiratory irritation.[2][6] It is also a lachrymator, meaning it can cause tearing.[2]

GHS Classification:

- Skin Corrosion/Irritation: Category 2[6]
- Serious Eye Damage/Eye Irritation: Category 1[6]
- Specific target organ toxicity (single exposure), Respiratory system: Category 3[6]

Signal Word: Danger[6]

Hazard Statements:

- H315: Causes skin irritation.[5]

- Causes serious eye damage.[2][6]
- May cause respiratory irritation.[2][6]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and risk.

Handling:

- Avoid all personal contact, including inhalation of vapors or mists.[7]
- Use only in a well-ventilated area or outdoors.[2][6]
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[2][6]
- Wash hands and any exposed skin thoroughly after handling.[2][6]
- Do not eat, drink, or smoke when using this product.[7]
- Keep away from heat, sparks, open flames, and other ignition sources.[8]
- Use non-sparking tools and take measures to prevent static discharge.[7][8]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][6]
- Store in a designated corrosives area.[9]
- Store locked up.[8]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are critical for safe handling.

Exposure Control	Recommendation	Reference
Engineering Controls	Use in a well-ventilated area. A local exhaust ventilation system is recommended, especially for larger quantities.	[6] [8]
Eye/Face Protection	Wear chemical safety goggles that comply with EN 166 or OSHA's 29 CFR 1910.133 regulations.	[6]
Hand Protection	Wear protective gloves.	[2]
Skin and Body Protection	Wear long-sleeved clothing.	[2]
Respiratory Protection	Under normal use with adequate ventilation, no respiratory protection is typically needed. For large-scale use or in emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator.	[2]

First-Aid Measures

In case of exposure, follow these first-aid procedures immediately.

Exposure Route	First-Aid Procedure	Reference
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor.	[2][6]
Skin Contact	Take off contaminated clothing immediately. Wash with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Wash contaminated clothing before reuse.	[2][6]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. If not breathing, give artificial respiration.	[2][6]
Ingestion	Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.	[6][8]

Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Ensure adequate ventilation.[6] Wear appropriate personal protective equipment.[7] Evacuate unnecessary personnel and control entry to the area.[8]

- Environmental Precautions: Prevent the product from entering drains.[8]
- Containment and Cleanup: Absorb the spill with inert material such as vermiculite, sand, or earth.[7] Collect the residue in a suitable, closed container for disposal.[6]

Toxicological Information

The toxicological properties of **tert-Butyl 2-bromoisobutyrate** have not been fully investigated.[6] However, based on its classification, it is known to cause skin irritation, severe eye damage, and respiratory irritation.[2][6] It is also a lachrymator.[2] No data is available on carcinogenicity, germ cell mutagenicity, or reproductive toxicity.[2][6]

Experimental Protocols

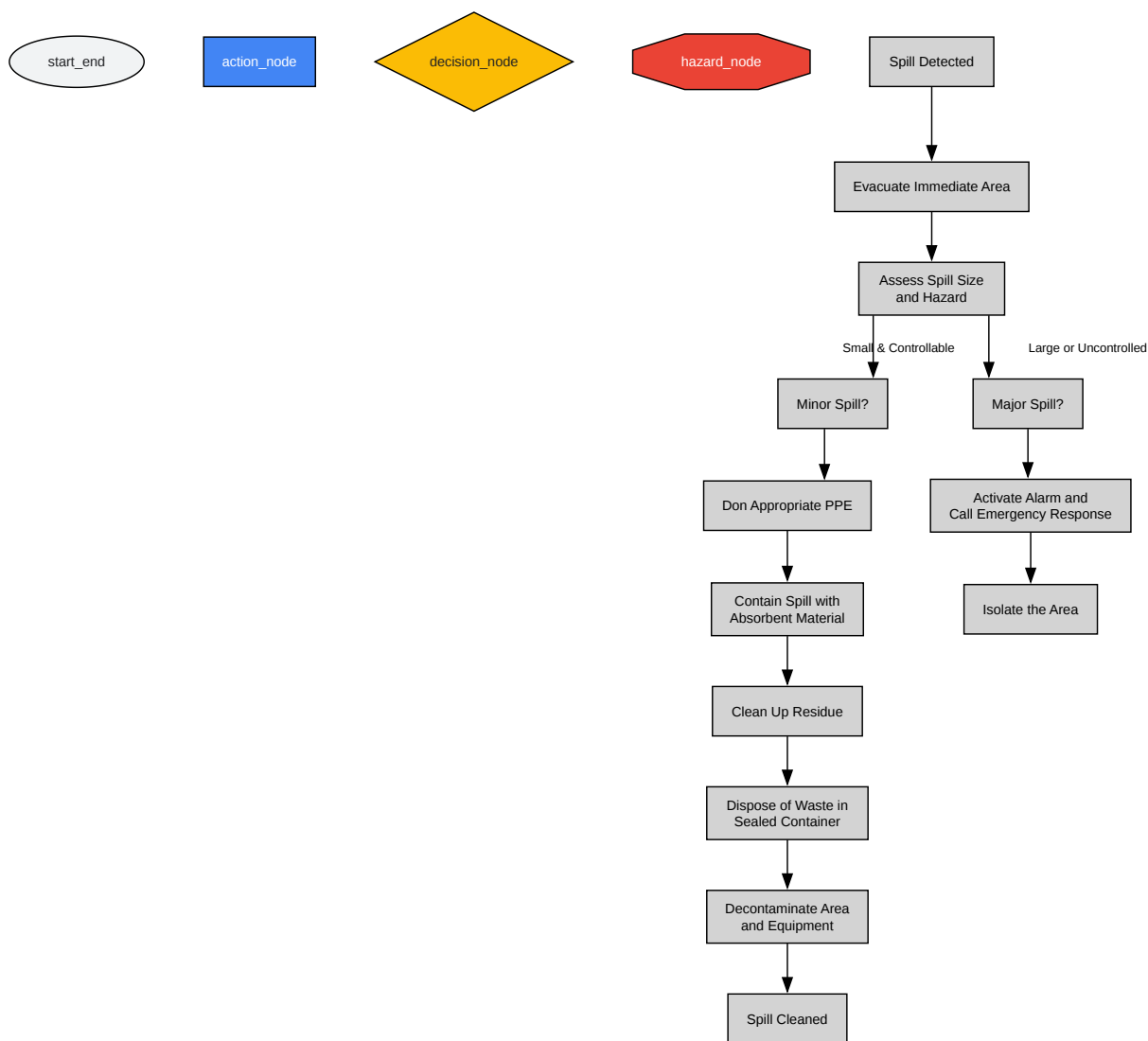
No specific experimental studies on the safety and handling of **tert-Butyl 2-bromoisobutyrate** were cited in the reviewed safety documents. The information provided in this guide is based on established chemical safety principles and data from safety data sheets. A general experimental protocol for the safe handling of this chemical involves:

- Risk Assessment: Before beginning any experiment, conduct a thorough risk assessment to identify potential hazards and determine the necessary control measures.
- Pre-Experiment Preparation:
 - Ensure a calibrated and certified chemical fume hood is available and functioning correctly.
 - Assemble and inspect all necessary personal protective equipment (goggles, gloves, lab coat).
 - Locate the nearest safety shower, eyewash station, and fire extinguisher.
 - Have appropriate spill cleanup materials readily available.
- Chemical Handling:
 - Dispense the chemical within the fume hood.

- Use appropriate, clean, and dry glassware.
- Avoid generating mists or vapors.
- Keep the container tightly closed when not in use.
- Post-Experiment Procedures:
 - Decontaminate all glassware and equipment that came into contact with the chemical.
 - Dispose of waste chemical and contaminated materials in a properly labeled, sealed hazardous waste container.
 - Clean the work area thoroughly.
 - Wash hands before leaving the laboratory.

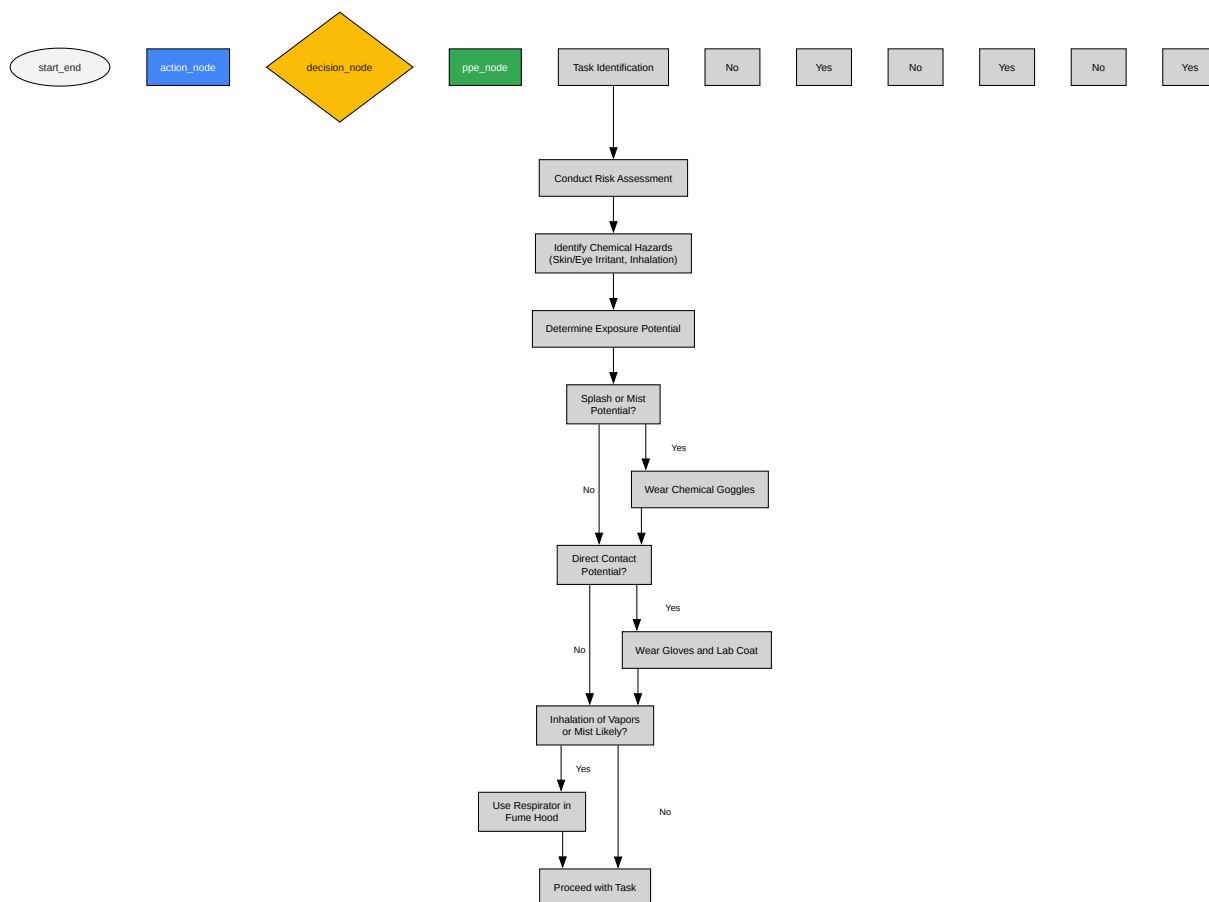
Visualizations

The following diagrams illustrate key safety workflows.



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Caption: Workflow for responding to a chemical spill.



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Caption: Decision workflow for selecting appropriate PPE.

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